

An In-depth Technical Guide to the Safety Data for Benzylmalonic Acid

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Compound of Interest

Compound Name: *Benzylmalonic acid*

Cat. No.: *B119931*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and hazard information for **Benzylmalonic acid** (CAS No. 616-75-1), compiled from publicly available Safety Data Sheets (SDS) and chemical databases. The information is presented to meet the needs of professionals in research and development who handle this chemical.

Chemical Identification and Physical Properties

Benzylmalonic acid is a solid, crystalline compound.^[1] Its key identifiers and physical properties are summarized below. It is important to note that some reported physical properties, such as boiling point and density, show variations across different sources, likely due to one or more values being estimations.^{[2][3]}

Identifier	Value	Source
CAS Number	616-75-1	[2] [4] [5] [6]
Molecular Formula	C10H10O4	[2] [4] [7]
Molecular Weight	194.18 g/mol	[2] [4] [5]
EC Number	210-491-5	[5]
Appearance	Colourless to white crystals or crystalline powder	[1] [3]
Melting Point	117-122 °C	[1] [2] [3] [5] [8]
Boiling Point	290.62 °C (rough estimate) / 378.4 °C at 760 mmHg	[2] [3]
Density	1.2534 g/cm ³ (rough estimate) / 1.34 g/cm ³	[2] [3]
Flash Point	196.8 °C / 206.8 °C	[2] [3]
Vapor Pressure	2.44 x 10 ⁻⁷ mmHg at 25°C	[2] [3]
Solubility	Soluble in Chloroform, DMSO, Ethyl Acetate, Methanol	[2] [3]
Synonyms	2-Benzylmalonic acid, β- Phenylisosuccinic acid	[5]

Hazard Identification and GHS Classification

Benzylmalonic acid is classified as an irritant.[\[2\]](#) According to the Globally Harmonized System (GHS), it poses hazards related to skin, eye, and respiratory irritation.[\[4\]](#) The aggregated GHS information is based on notifications to the ECHA C&L Inventory.[\[4\]](#)

GHS Classification	Value	Source
Pictogram	GHS07 (Exclamation Mark)	
Signal Word	Warning	[4]
Hazard Classes	Skin Irritation (Category 2), Serious Eye Irritation (Category 2), Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	[4]
Hazard Statements	H315: Causes skin irritation. [4]H319: Causes serious eye irritation.[4]H335: May cause respiratory irritation.[4]	
Precautionary Statements	Prevention: P261, P264, P280Response: P302+P352, P305+P351+P338, P332+P313Storage: P403+P233	[4]

Toxicological Information

Detailed quantitative toxicological data, such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%), are not available in the reviewed public safety datasheets. The primary toxicological concerns are irritant effects upon contact.[4]

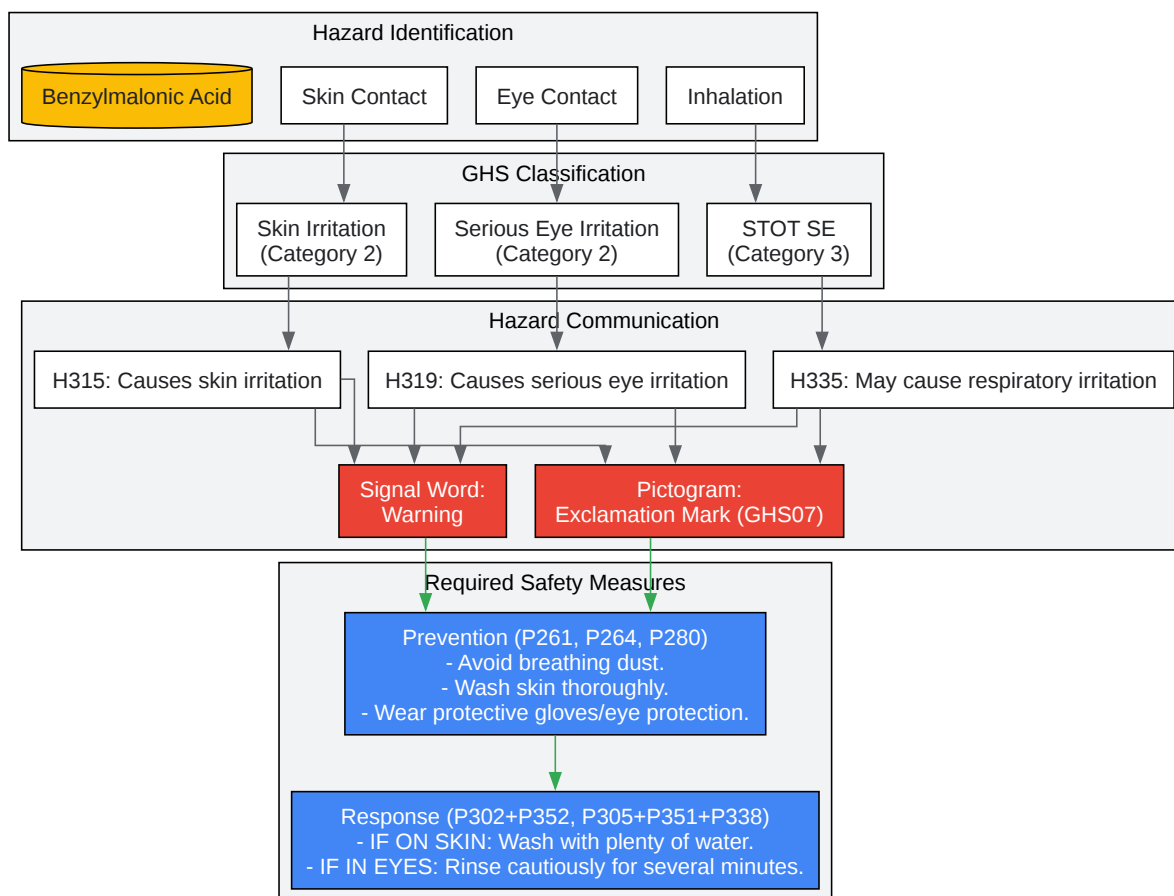
Toxicological Parameter	Value	Source
Acute Toxicity (Oral, Dermal, Inhalation)	No data available	
Carcinogenicity	No data available	[9]
Mutagenicity	No data available	[9]
Reproductive Toxicity	No data available	[9]

Experimental Protocols

The Safety Data Sheets and chemical databases referenced for this guide summarize hazard information but do not provide detailed experimental protocols for the underlying studies (e.g., OECD guidelines for skin/eye irritation tests). For researchers requiring this level of detail, it is recommended to consult primary toxicological literature or commission specific studies.

Visualized Safety Workflow

The following diagram illustrates the logical flow of hazard communication for **Benzylmalonic acid** under the GHS framework, from hazard identification to the necessary safety precautions.



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GHS Hazard Communication Workflow for **BenzyImalonic Acid**.

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